

# Ziram: An In-Depth Technical Guide to its Environmental Fate and Persistence

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## Compound of Interest

Compound Name: Ziram

Cat. No.: B1684391

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental fate and persistence of the fungicide **Ziram**. The information is tailored for researchers, scientists, and professionals in drug development who require a thorough understanding of the environmental behavior of dithiocarbamate compounds. This document summarizes key quantitative data, details experimental methodologies, and visualizes important pathways and workflows.

## Executive Summary

**Ziram** (zinc dimethyldithiocarbamate) is a broad-spectrum fungicide used in agriculture. Its environmental persistence is considered to be low to moderate. The primary routes of dissipation in the environment are hydrolysis, photolysis, and microbial degradation in soil and water. Adsorption to soil particles, particularly those with high organic matter content, plays a significant role in its mobility and bioavailability. While **Ziram** itself has a low potential for bioaccumulation, its degradation products are also of environmental interest. This guide synthesizes the available data on these processes to provide a clear picture of **Ziram**'s environmental profile.

## Physicochemical Properties

A summary of the key physicochemical properties of **Ziram** is presented in Table 1. These properties are fundamental to understanding its behavior and transport in the environment.

Property	Value	Reference
Chemical Name	Zinc bis(dimethyldithiocarbamate)	[1]
CAS Number	137-30-4	[1]
Molecular Weight	305.83 g/mol	[1]
Water Solubility	65 mg/L	[1]
Vapor Pressure	Negligible at room temperature	[1]
Adsorption Coefficient (Koc)	400 (estimated)	[1]

## Environmental Fate and Persistence

The environmental fate of **Ziram** is governed by a combination of abiotic and biotic degradation processes. The following sections detail the persistence of **Ziram** in various environmental compartments.

### Abiotic Degradation

Hydrolysis is a key degradation pathway for **Ziram**, with its rate being highly dependent on pH. **Ziram** is most stable in neutral to alkaline conditions and degrades rapidly under acidic conditions.[2] Quantitative data on the hydrolysis half-life of **Ziram** at different pH levels are summarized in Table 2.

Table 2: Hydrolysis Half-life of **Ziram**

pH	Temperature (°C)	Half-life
5	25	10.4 minutes
7	25	17.7 hours
9	25	6.3 days

Data from a study on the hydrolysis of [14C]ziram in sterile aqueous buffer solutions.[2]

Photodegradation in both water and soil contributes to the dissipation of **Ziram**. The phototransformation of chemicals in water is assessed using methodologies outlined in OECD Guideline 316.[3][4][5][6][7]

Table 3: Photolysis Half-life of **Ziram**

Medium	Half-life
Water	Not specified
Soil	Not specified

Specific half-life values for aqueous and soil photolysis were not available in the searched literature. However, it is known that Ziram is decomposed by UV radiation.[8]

## Biotic Degradation

Microbial degradation is a significant factor in the breakdown of **Ziram** in soil. The rate of degradation is influenced by soil properties such as organic matter content, with higher organic matter leading to increased adsorption and potentially slower degradation.[1] The persistence of **Ziram** in soil follows first-order kinetics.[9]

Table 4: Aerobic Soil Metabolism of **Ziram**

Soil Type	Half-life (days)	Reference
Field Soil (general estimation)	30	[1]
Alluvial Soil	Highest	[9]
Sandy Loam Soil	Intermediate	[9]
Black Soil	Lowest	[9]

Information on the anaerobic degradation of **Ziram** is less prevalent in the available literature. However, this pathway can be significant in flooded soils or deeper soil layers with limited oxygen.

## Mobility and Adsorption

The mobility of **Ziram** in soil is largely dictated by its adsorption to soil particles. Studies have shown that **Ziram** adsorption follows the Freundlich isotherm model and is strongly correlated with the organic matter content of the soil.[9] Higher organic matter content leads to greater adsorption and consequently lower mobility.[1] The order of adsorption in different soil types has been observed as: black soil > sandy loam soil > alluvial soil.[9]

Table 5: Soil Adsorption Parameters for **Ziram**

Soil Type	Freundlich Adsorption Constant (Kf)
Alluvial Soil	Lowest
Sandy Loam Soil	Intermediate
Black Soil	Highest
Qualitative data based on the direct correlation between Kf and soil organic matter content.[9]	

## Bioaccumulation

Based on its low water solubility, **Ziram** is expected to have a low potential for bioconcentration in aquatic organisms.[1] Experimental data from a flow-through fish test conducted according to

OECD Guideline 305 confirms this, with calculated Bioconcentration Factors (BCF) being well below the threshold for concern.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

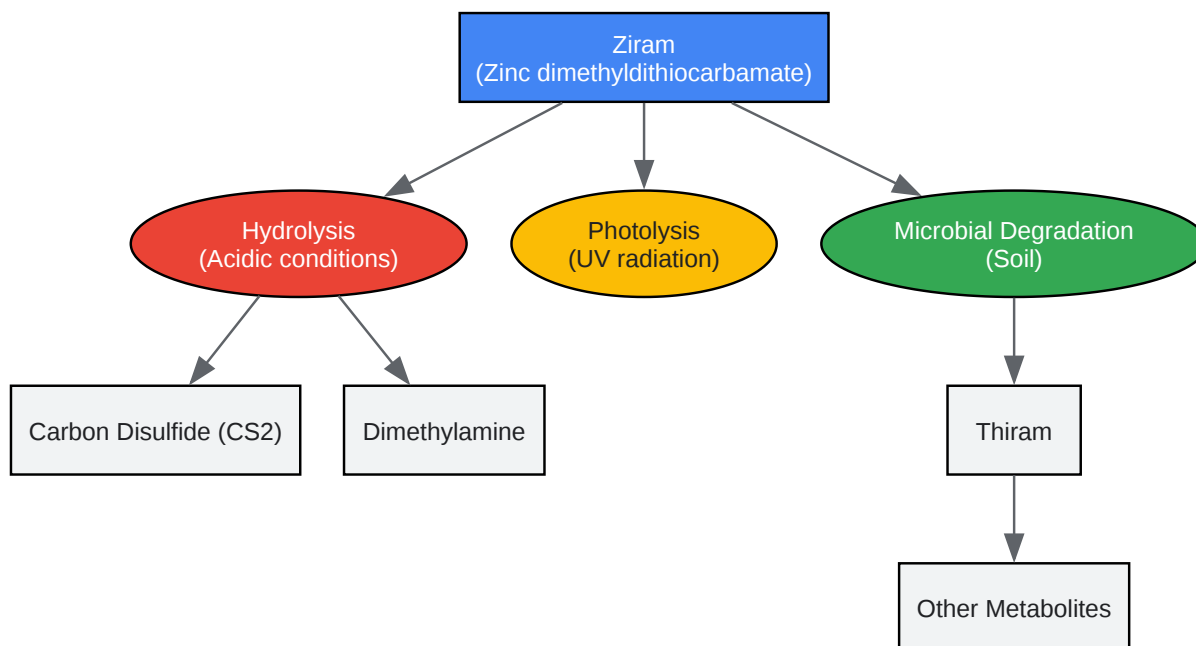
Table 6: Bioconcentration Factor (BCF) of **Ziram** in Fish

Test Concentration (mg/L)	BCF (39 days)
0.0010	38
0.010	64
Data from a flow-through fish test (OECD 305). <a href="#">[10]</a>	

## Degradation Pathways and Metabolites

The degradation of **Ziram** in the environment leads to the formation of several metabolites. Under acidic conditions, dithiocarbamates like **Ziram** readily decompose to form carbon disulfide (CS<sub>2</sub>) and dimethylamine.[\[8\]](#) Thiram (tetramethylthiuram disulfide) is also considered a major degradate of **Ziram**.

The following diagram illustrates a simplified degradation pathway for **Ziram**.



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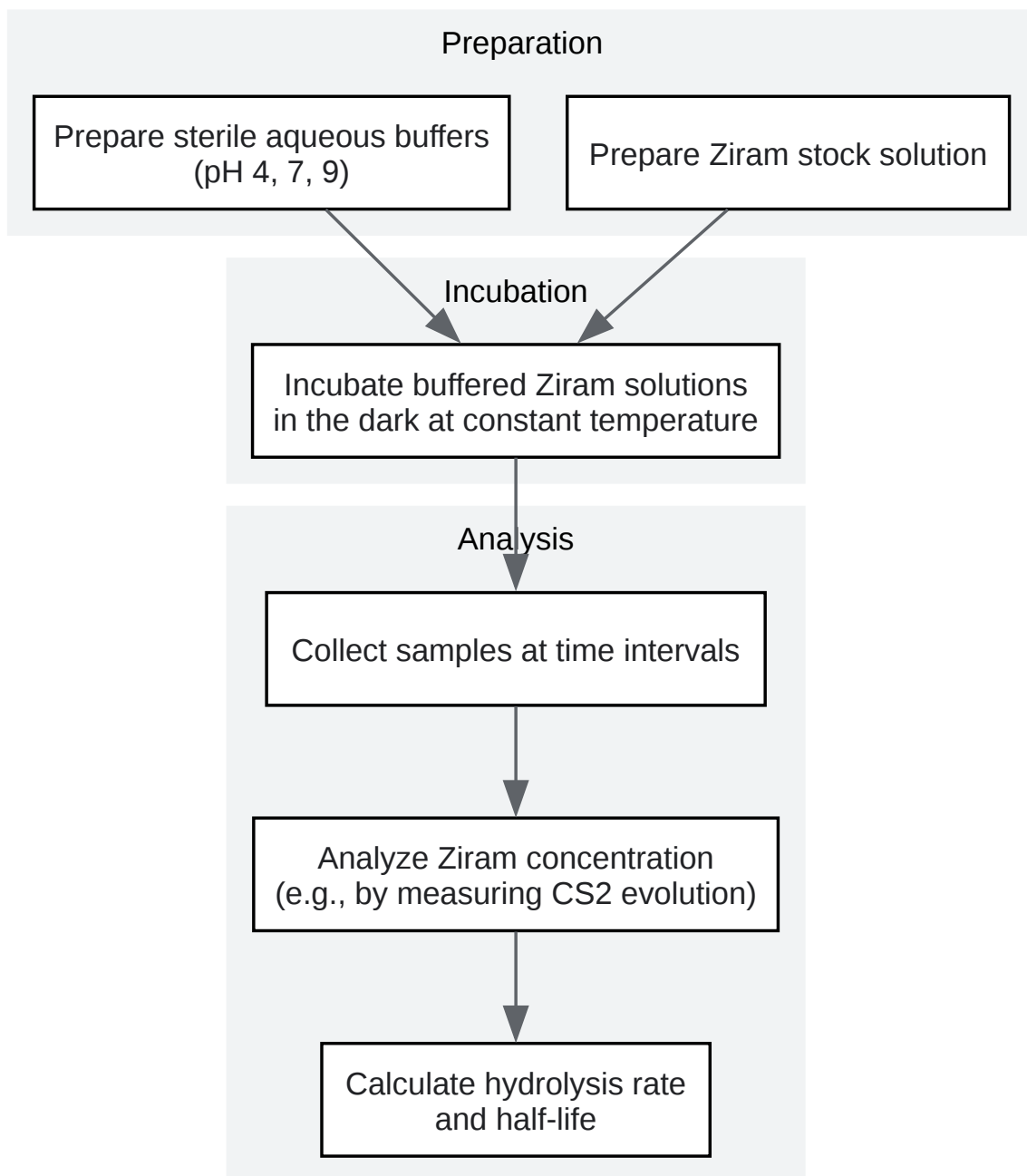
**Figure 1.** Simplified degradation pathway of **Ziram**.

## Experimental Protocols

The environmental fate and persistence studies cited in this guide are generally conducted following standardized international guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

### Hydrolysis (OECD Guideline 111)

This guideline is used to determine the rate of abiotic hydrolysis of chemicals as a function of pH.<sup>[14][15][16][17][18]</sup> The experimental workflow for a **Ziram** hydrolysis study is as follows:

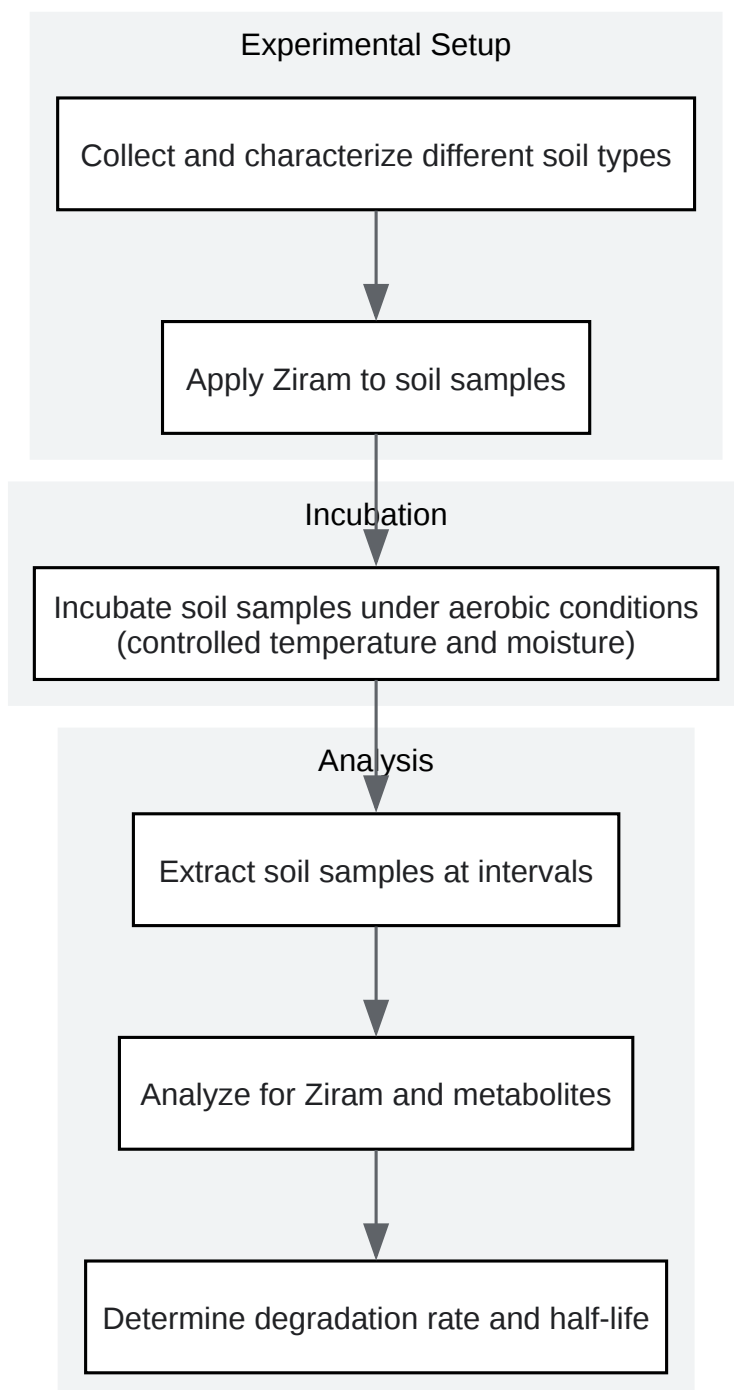


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**Figure 2.** Experimental workflow for a hydrolysis study (OECD 111).

## Aerobic Soil Metabolism

The rate of **Ziram** degradation in aerobic soil is determined by incubating the substance in different soil types under controlled laboratory conditions. The general workflow is depicted below.



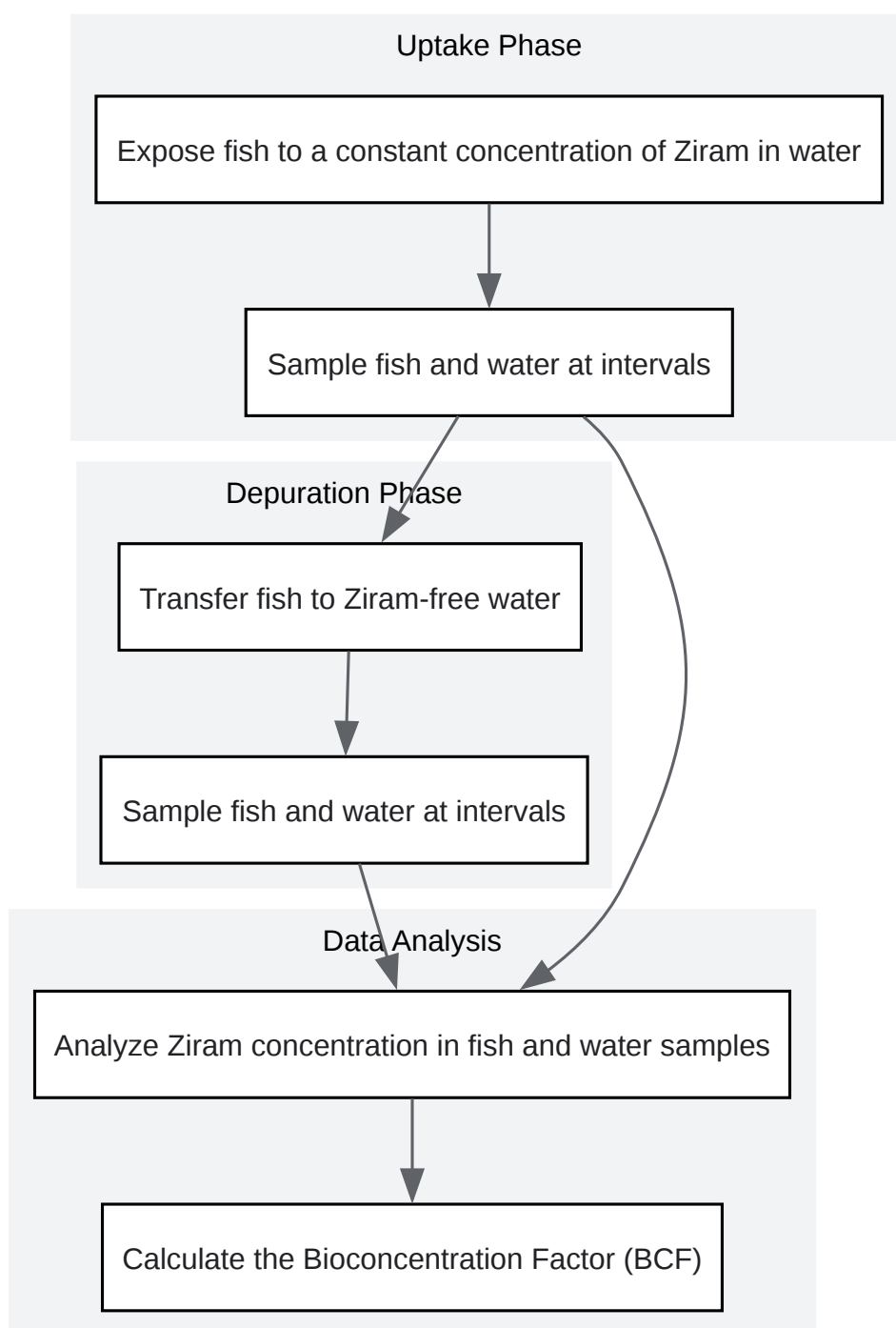
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**Figure 3.** Workflow for an aerobic soil metabolism study.

## Bioaccumulation in Fish (OECD Guideline 305)

This test evaluates the potential for a chemical to accumulate in fish from the surrounding water.<sup>[10][11][12][13]</sup> The study consists of two phases: an uptake phase and a depuration phase.



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**Figure 4.** Experimental workflow for a fish bioaccumulation study (OECD 305).

## Conclusion

**Ziram** exhibits low to moderate persistence in the environment. Its degradation is primarily driven by pH-dependent hydrolysis and microbial activity in the soil. The strong adsorption of **Ziram** to soil organic matter limits its mobility, reducing the potential for leaching into groundwater. Furthermore, the low bioconcentration factor indicates a minimal risk of accumulation in aquatic food chains. Understanding these environmental fate characteristics is crucial for conducting comprehensive environmental risk assessments for **Ziram** and related dithiocarbamate compounds.

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